

Application Notes and Protocols for 2,4-Diamino-6-hydroxypyrimidine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4,6-Diamino-2-hydroxypyrimidine

Cat. No.: B115732

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Chemical Identifier: 2,4-Diamino-6-hydroxypyrimidine CAS Number: 56-06-4 Synonyms: 2,6-Diamino-4-pyrimidinol, DAHP, 2-Aminoisocytosine

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These notes provide detailed procedures for the safe handling and storage of 2,4-Diamino-6-hydroxypyrimidine, a selective inhibitor of GTP cyclohydrolase I, for use by researchers, scientists, and drug development professionals.

Safety and Handling Precautions

2,4-Diamino-6-hydroxypyrimidine may cause skin, eye, and respiratory irritation.^{[1][2]} It is essential to handle this compound in accordance with good industrial hygiene and safety practices.^[1]

1.1 Personal Protective Equipment (PPE)

- **Eye Protection:** Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.^{[1][2]}
- **Skin Protection:** Wear appropriate protective gloves and clothing to prevent skin exposure.^{[1][2]}

- Respiratory Protection: Under normal use conditions with adequate ventilation, respiratory protection is not typically required.[1] If dust is generated, a NIOSH-approved respirator with a particle filter should be used.[2]

1.2 Engineering Controls

- Work in a well-ventilated area.[1][2] Use only outdoors or in a well-ventilated area.[1]
Facilities storing or utilizing this material should be equipped with an eyewash fountain.[3]

1.3 General Hygiene Measures

- Wash hands thoroughly after handling.[1][2]
- Remove and wash contaminated clothing before reuse.[2]
- Avoid contact with eyes, skin, and clothing.[2]
- Do not eat, drink, or smoke when using this product.
- Minimize dust generation and accumulation.[2]

Storage Procedures

Proper storage of 2,4-Diamino-6-hydroxypyrimidine is crucial to maintain its stability and integrity.

- Storage Conditions: Store in a tightly closed container in a cool, dry, and well-ventilated area away from incompatible substances.[2]
- Incompatible Materials: Avoid strong oxidizing agents.
- Long-term Storage: For long-term storage, keep in a cool, dry place.[3] Stock solutions can be stored at -80°C for up to 6 months or at -20°C for up to 1 month, protected from light.[4]

Physical and Chemical Properties

Property	Value	Reference
Appearance	White to light yellow crystalline powder	TCI AMERICA
Molecular Formula	C4H6N4O	Santa Cruz Biotechnology
Molecular Weight	126.12 g/mol	Santa Cruz Biotechnology
Melting Point	Undetermined	Cayman Chemical
Boiling Point	Undetermined	Cayman Chemical
Solubility	DMSO: SolubleWater: Slightly soluble	MedChemExpress
Purity	≥95%	Santa Cruz Biotechnology

Experimental Protocols

4.1 Spill and Leak Procedures

In the event of a spill, follow these procedures:

- Evacuation: Evacuate personnel from the immediate area.
- Ventilation: Ensure adequate ventilation.
- Containment: Prevent further leakage or spillage if safe to do so. Do not let the product enter drains.
- Cleanup:
 - Wear appropriate PPE.
 - For small spills, vacuum or sweep up the material and place it into a suitable disposal container.[\[2\]](#)
 - Avoid generating dust.[\[2\]](#)
 - Clean the spill area thoroughly.

- Disposal: Dispose of the waste material in accordance with local, regional, and national regulations.

4.2 First Aid Measures

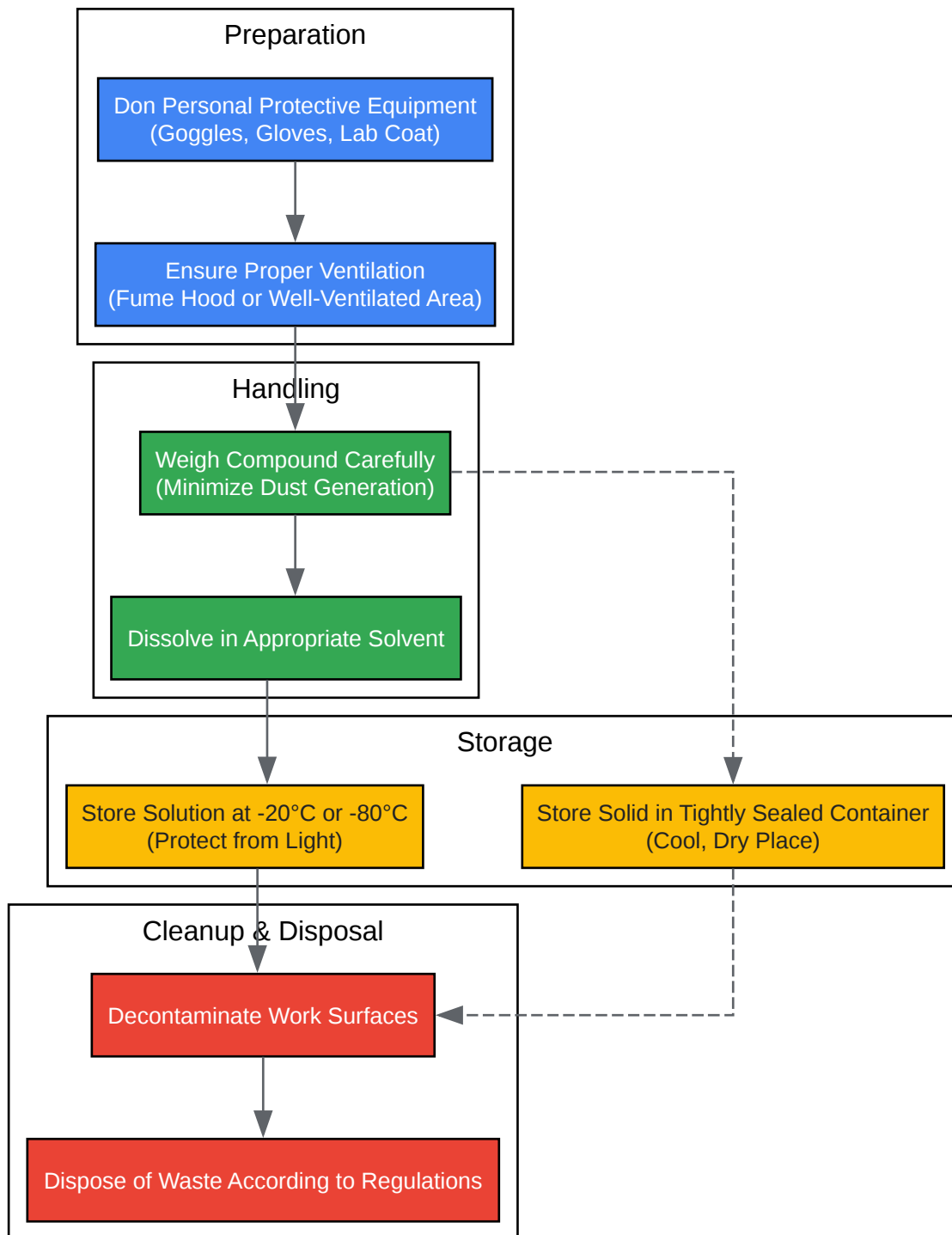
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical attention if irritation persists.[\[1\]](#)
[\[2\]](#)
- Skin Contact: Flush skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing and shoes. Get medical attention if irritation develops.[\[1\]](#)[\[2\]](#)
- Inhalation: Remove from exposure to fresh air immediately. If not breathing, give artificial respiration. If breathing is difficult, give oxygen. Get medical aid.[\[2\]](#)
- Ingestion: If conscious and alert, rinse mouth and drink 2-4 cupfuls of milk or water. Never give anything by mouth to an unconscious person. Get medical aid.[\[2\]](#)

4.3 Disposal

Dispose of contents and container to an approved waste disposal plant in accordance with all applicable regulations.[\[1\]](#)

Mandatory Visualizations

Workflow for Handling and Storing 2,4-Diamino-2-hydroxypyrimidine



Chemical Incompatibility of 2,4-Diamino-2-hydroxypyrimidine

2,4-Diamino-2-hydroxypyrimidine

Incompatible With

Strong Oxidizing Agents

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